

Chemical Properties & Available Standards

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Compound Focus: Quinoclamine

CAS No.: 2797-51-5

Cat. No.: S540867

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Quinoclamine (CAS 2797-51-5) is a naphthoquinone compound used as an herbicide and a reference standard for analytical testing [1] [2] [3]. Its basic chemical properties and examples of commercially available reference materials are listed below.

Table 1: Chemical Properties of Quinoclamine

| Property | Detail |
|---------------------|--|
| CAS Registry Number | 2797-51-5 [1] [2] [3] |
| IUPAC Name | 2-amino-3-chloro-1,4-naphthalenedione [2] |
| Molecular Formula | C ₁₀ H ₆ ClNO ₂ [1] [2] [4] |
| Molecular Weight | 207.61 g/mol [2] [3] [4] |
| SMILES | <chem>O=C(C(Cl)=C(C1=O)N)C2=C1C=CC=C2</chem> [3] |
| InChI Key | OBLNWSCLAYSJJR-UHFFFAOYSA-N [1] [2] |

Table 2: Examples of Quinoclamine Analytical Standards

| Product Description | Source / Catalog | Concentration / Quantity |
|---|------------------------------|---------------------------|
| Analytical Standard (neat) | Sigma-Aldrich (PESTANAL) [1] | Various sizes |
| High-Purity Reference Material | HPC Standards [5] | 100 mg |
| Quinoclamine Solution | HPC Standards [5] | 100 µg/mL in Acetonitrile |
| Deuterated Internal Standard (D4-Quinoclamine Solution) | HPC Standards [5] | 100 µg/mL in Acetonitrile |

HPLC Method Development & Protocol Outline

While a specific, ready-to-use HPLC method for **Quinoclamine** is not detailed in the search results, the following general steps and considerations can guide your protocol development.

Sample Preparation is Critical Sample preparation is central to a successful analysis and depends heavily on the sample matrix [6]. For complex matrices like those mentioned in the search results, a multi-step process may be necessary.

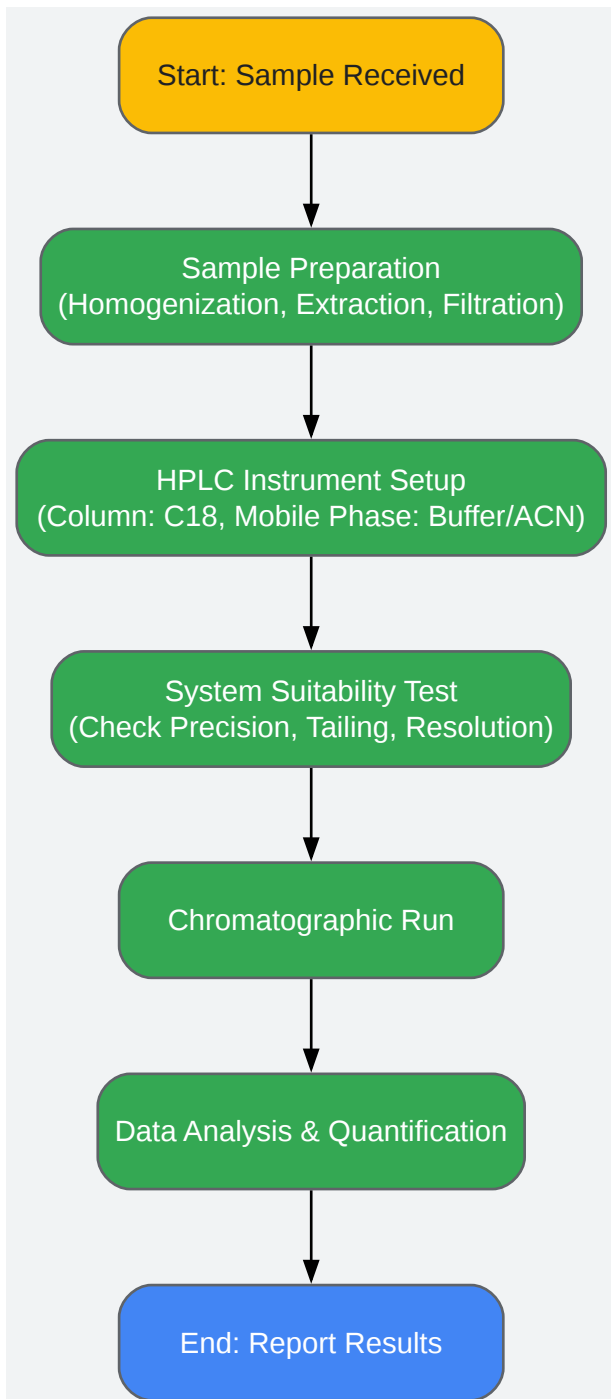
- **For Honeybees:** The literature indicates the use of **dispersive solid-phase extraction (dSPE)** followed by liquid or gas chromatography [1].
- **For Chlorophyll-containing matrices:** Similarly, **dSPE** is noted as a preparation technique [1].
- **General Techniques:** Common preparation methods for complex samples include homogenization, liquid-liquid extraction, centrifugation, and filtration to remove particulates and extend column lifetime [6].

General HPLC Method Scouting & Optimization A robust HPLC method is built through systematic development [6].

- **Method Scouting:** Begin by screening different HPLC columns (e.g., C18, phenyl) and mobile phase conditions (e.g., pH, buffer strength, organic modifier). The reference from Sigma-Aldrich confirms **Quinoclamine** is suitable for HPLC analysis, providing a starting point [1].
- **Method Optimization:** Iteratively adjust parameters like gradient time, temperature, and flow rate to achieve optimal resolution, peak shape, and run time.

- **Mitigating Matrix Effects:** The sample matrix can interfere with analyte detection. To mitigate this, you can dilute the sample, use extraction techniques for purification, or employ a more selective detection method [6].

Proposed Workflow for HPLC Analysis The diagram below outlines a general workflow for developing an HPLC method for **Quinoclamine** analysis.



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Safety & Regulatory Information

When handling **Quinoclamine**, note the following safety classifications and take appropriate precautions [1]:

- **Hazard Statements:** Warning - May be harmful if swallowed, causes skin and eye irritation, may cause an allergic skin reaction, suspected of causing cancer, suspected of damaging fertility or the unborn child, may cause damage to organs through prolonged or repeated exposure, and is very toxic to aquatic life [1].
- **Target Organs:** Blood and Kidney [1].
- **Personal Protective Equipment (PPE):** Use eyeshields, faceshields, gloves, and appropriate respirator cartridges [1].

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References

1. Quinoclamine PESTANAL , analytical standard 2797-51-5 [sigmaaldrich.com]
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4. quinoclamine | C10H6ClNO2 [chemspider.com]
5. High-Purity Quinoclamine Reference Materials for Accurate ... [hpc-standards.com]
6. HPLC Method Development Steps [thermofisher.com]

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